

Solubility of Camphene Hydrate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Camphene hydrate*

CAS No.: 465-31-6

Cat. No.: B15939070

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Introduction

Camphene hydrate, a bicyclic monoterpenoid alcohol, is a compound of significant interest in various fields, including fragrance, synthesis of camphor, and potentially in pharmaceutical applications. A thorough understanding of its solubility in different solvents is paramount for its effective use in process design, purification, formulation development, and various research applications. This technical guide provides an in-depth overview of the solubility of **camphene hydrate**, presenting available quantitative data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

While specific quantitative solubility data for **camphene hydrate** is limited in publicly available literature, extensive data exists for its close isomer, isoborneol. Due to their structural similarity as stereoisomers of 2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol, the solubility characteristics of isoborneol are presented here as a strong proxy for **camphene hydrate**. It is, however, recommended to experimentally verify the solubility of **camphene hydrate** for specific applications.

Quantitative Solubility Data

The following tables summarize the mole fraction solubility (x) of isoborneol in several organic solvents at various temperatures, based on experimental data. This data provides a strong indication of the solubility behavior of **camphene hydrate** in these common solvents.

Table 1: Mole Fraction Solubility of Isoborneol in Acetone

Temperature (K)	Mole Fraction (x)
296.65	0.3854
301.15	0.4321
306.75	0.4853
312.85	0.5482
318.55	0.6127
324.75	0.6865

Table 2: Mole Fraction Solubility of Isoborneol in Ethanol

Temperature (K)	Mole Fraction (x)
296.65	0.1832
302.45	0.2215
308.15	0.2643
313.75	0.3117
319.25	0.3634
325.35	0.4248

Table 3: Mole Fraction Solubility of Isoborneol in p-Cymene

Temperature (K)	Mole Fraction (x)
296.65	0.0812
303.15	0.1024
309.85	0.1287
316.25	0.1593
323.05	0.1965
330.15	0.2412

Table 4: Mole Fraction Solubility of Isoborneol in p-Xylene

Temperature (K)	Mole Fraction (x)
296.65	0.0925
303.45	0.1173
310.15	0.1476
317.15	0.1842
324.35	0.2285
331.85	0.2823

Qualitative Solubility of **Camphene Hydrate** and Isoborneol

Solvent	Camphene Hydrate	Isoborneol
Water	Sparingly soluble (est. 863.1 mg/L at 25°C)[1]	Slightly soluble
Alcohol	Soluble[1]	Readily soluble[2]
Ether	-	Readily soluble[2]
Chloroform	-	Readily soluble[2]
Propylene Glycol	-	Slightly soluble[2]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric method, a common and reliable technique for determining the solubility of a solid compound in a solvent. This protocol can be readily adapted for **camphene hydrate**.

Objective: To determine the equilibrium solubility of **camphene hydrate** in a given solvent at a specific temperature.

Materials and Equipment:

- **Camphene hydrate** (solute)
- Selected solvent
- Analytical balance (accurate to ± 0.1 mg)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath with temperature control (± 0.1 K)
- Calibrated thermometer or temperature probe
- Syringe with a filter (e.g., 0.45 μm PTFE)
- Pre-weighed weighing bottles or evaporating dishes

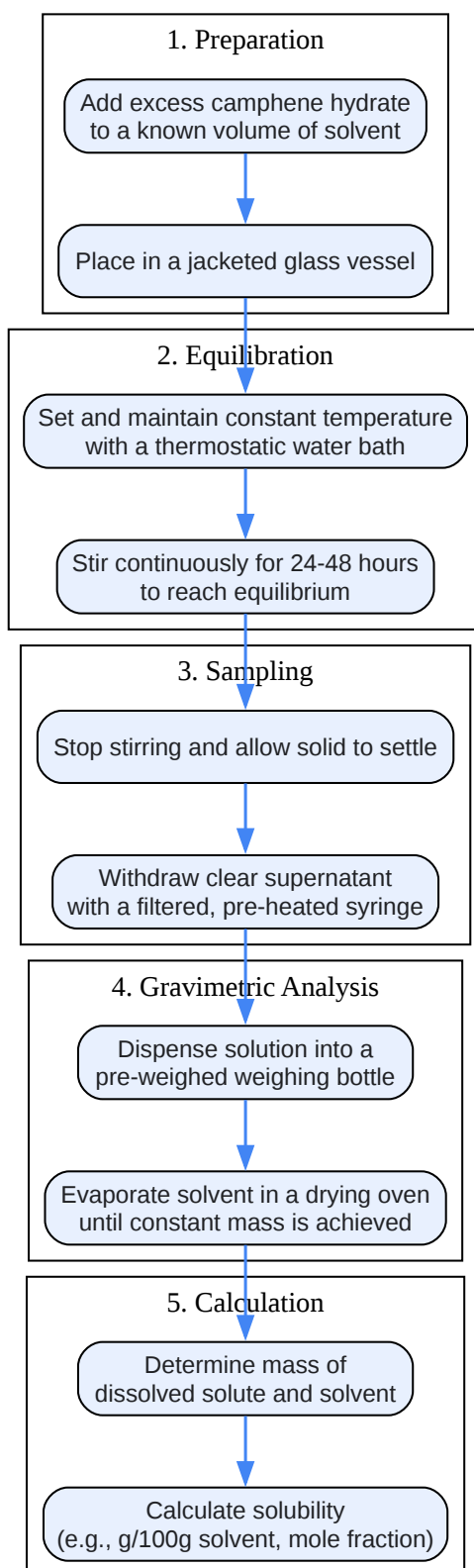
- Drying oven
- Fume hood

Procedure:

- Preparation:
 - Add an excess amount of **camphene hydrate** to a known volume of the selected solvent in the jacketed glass vessel. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration:
 - Seal the vessel to prevent solvent evaporation.
 - Place the vessel in the thermostatic water bath set to the desired temperature.
 - Commence stirring to facilitate the dissolution process.
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the concentration of the dissolved **camphene hydrate** reaches a constant value. The system is at equilibrium when the concentration of the solute in the solution no longer changes over time.
- Sampling:
 - After equilibration, stop the stirring and allow the solution to stand undisturbed for at least 2 hours to enable the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-heated syringe fitted with a filter to avoid drawing any solid particles. Pre-heating the syringe to the experimental temperature prevents premature crystallization of the solute.
- Gravimetric Analysis:
 - Dispense the filtered, saturated solution into a pre-weighed weighing bottle.

- Record the total mass of the weighing bottle and the solution.
- Place the weighing bottle in a drying oven at a temperature sufficient to evaporate the solvent completely without causing sublimation or degradation of the **camphene hydrate**.
- Periodically remove the weighing bottle from the oven and weigh it until a constant mass is achieved, indicating complete removal of the solvent.
- Calculation:
 - Mass of the dissolved **camphene hydrate** (m_{solute}): Subtract the initial mass of the empty weighing bottle from the final mass of the weighing bottle with the dried residue.
 - Mass of the solvent (m_{solvent}): Subtract the mass of the dissolved **camphene hydrate** from the total mass of the solution.
 - Solubility Calculation: The solubility can be expressed in various units:
 - Grams of solute per 100 grams of solvent: $(m_{\text{solute}} / m_{\text{solvent}}) * 100$
 - Mole fraction (x): $(m_{\text{solute}} / M_{\text{solute}}) / [(m_{\text{solute}} / M_{\text{solute}}) + (m_{\text{solvent}} / M_{\text{solvent}})]$, where M_{solute} and M_{solvent} are the molar masses of **camphene hydrate** and the solvent, respectively.

Mandatory Visualization



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Caption: Workflow for the gravimetric determination of **camphene hydrate** solubility.

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References

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- 2. Isoborneol | C₁₀H₁₈O | CID 6321405 - PubChem [pubchem.ncbi.nlm.nih.gov]
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